

Vanadium(V) oxytriethoxide chemical properties and structure

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Compound of Interest

Compound Name: Vanadium(V) oxytriethoxide

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Vanadium(V) Oxytriethoxide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Vanadium(V) oxytriethoxide, with the chemical formula $\text{VO}(\text{OC}_2\text{H}_5)_3$, is a versatile and highly reactive organometallic compound. This yellow to brown liquid serves as a critical precursor in the synthesis of various vanadium oxides, catalysts, and other organovanadium complexes. Its utility spans across materials science for creating thin films and nanostructures to organic synthesis as a catalyst for oxidation and polymerization reactions. Due to its sensitivity to air and moisture, specialized handling techniques are required. This guide provides an in-depth overview of its chemical properties, structure, synthesis, and reactivity, supported by experimental protocols and spectroscopic data.

Chemical Properties and Structure

Vanadium(V) oxytriethoxide is a monomeric compound in the gas phase and in solution under anhydrous conditions. The central vanadium atom is in the +5 oxidation state.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Vanadium(V) oxytriethoxide** is presented in Table 1.

Property	Value	Reference(s)
Chemical Formula	C ₆ H ₁₅ O ₄ V	
Molecular Weight	202.12 g/mol	
Appearance	Yellow to brown liquid	
Boiling Point	125-128 °C	
Density	1.139 g/mL at 25 °C	
Flash Point	71 °C (159.8 °F) - closed cup	
Solubility	Soluble in organic solvents such as ethanol, isopropanol, and toluene. Reacts with water.	[1]
CAS Number	1686-22-2	[2]

Molecular Structure

The molecular structure of **Vanadium(V) oxytriethoxide** is based on a central vanadium atom coordinated to one oxo group and three ethoxide ligands. While a definitive crystal structure from X-ray diffraction is not readily available due to its liquid state at room temperature, electron diffraction studies and computational models suggest a distorted tetrahedral or trigonal bipyramidal geometry around the vanadium atom. The V=O bond is a dominant feature, exhibiting a short bond length and a characteristic strong vibrational band in spectroscopic analyses.

Spectroscopic Characterization

Spectroscopic techniques are essential for the characterization of **Vanadium(V) oxytriethoxide**, providing insights into its structure and purity.

NMR Spectroscopy

⁵¹V NMR: Vanadium-51 NMR is a particularly powerful tool for characterizing vanadium compounds due to the wide chemical shift range of the ⁵¹V nucleus. For **Vanadium(V) oxytriethoxide**, the ⁵¹V NMR spectrum is expected to show a single resonance, indicative of a single vanadium environment. The chemical shift is sensitive to the coordination environment and the nature of the ligands. The chemical shift for VO(O-i-Pr)₃ is reported to be -629 ppm relative to VOCl₃, suggesting a similar upfield shift for the ethoxide analogue.^[3]

¹H and ¹³C NMR: The ¹H NMR spectrum would show characteristic signals for the ethoxide ligands, typically a triplet for the methyl protons and a quartet for the methylene protons. The ¹³C NMR spectrum would similarly display two resonances corresponding to the methyl and methylene carbons of the ethoxide groups.

Vibrational Spectroscopy (IR and Raman)

Infrared (IR) and Raman spectroscopy are used to identify the characteristic vibrational modes of the molecule. A very strong absorption band in the IR spectrum is expected in the region of 950-1050 cm⁻¹, which is characteristic of the V=O stretching vibration.^{[4][5]} Other bands corresponding to V-O-C and C-O stretching, as well as C-H bending and stretching vibrations of the ethoxide ligands, will also be present.

Synthesis and Handling

Synthesis of Vanadium(V) Oxytriethoxide

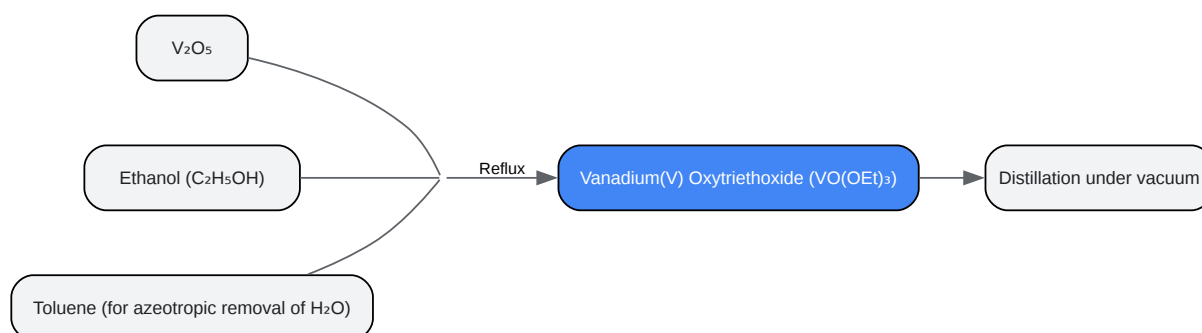
A common laboratory-scale synthesis involves the reaction of vanadium pentoxide (V₂O₅) with absolute ethanol.

Experimental Protocol: Synthesis from V₂O₅ and Ethanol

- Materials:
 - Vanadium pentoxide (V₂O₅)
 - Absolute ethanol (C₂H₅OH)
 - Anhydrous toluene (or another suitable solvent for azeotropic removal of water)
 - Schlenk flask and condenser

- Inert atmosphere (Nitrogen or Argon)
- Procedure:
 - In a Schlenk flask equipped with a magnetic stirrer and a reflux condenser, suspend V_2O_5 in a mixture of absolute ethanol and toluene under an inert atmosphere.
 - Heat the mixture to reflux. The reaction involves the esterification of the vanadium oxide, with the water produced being removed azeotropically with toluene.
 - Continue the reflux until all the V_2O_5 has reacted, which is typically indicated by a color change and the formation of a clear solution.
 - After the reaction is complete, the excess solvent and volatile byproducts are removed under vacuum to yield the crude **Vanadium(V) oxytriethoxide**.
 - The product can be further purified by distillation under reduced pressure.

Logical Relationship for Synthesis



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Caption: Synthesis of **Vanadium(V) oxytriethoxide**.

Handling of Air-Sensitive Compounds

Vanadium(V) oxytriethoxide is sensitive to moisture and air. Therefore, all manipulations should be carried out under an inert atmosphere of dry nitrogen or argon using standard Schlenk line or glovebox techniques. Glassware should be oven-dried before use, and solvents must be anhydrous.

Experimental Protocol: Handling using Schlenk Line

- Apparatus:
 - Schlenk line with dual vacuum and inert gas manifolds
 - Oven-dried Schlenk flasks and other glassware
 - Cannulas and syringes for liquid transfer
- Procedure for Transferring the Liquid:
 - Attach the flask containing **Vanadium(V) oxytriethoxide** and the receiving flask to the Schlenk line.
 - Evacuate and backfill both flasks with inert gas three times to ensure an inert atmosphere.
 - Under a positive pressure of inert gas, transfer the desired amount of the liquid from the source flask to the receiving flask using a cannula or a syringe.
 - Once the transfer is complete, remove the cannula or syringe and seal the flasks under the inert atmosphere.

Reactivity and Applications

Vanadium(V) oxytriethoxide is a valuable precursor and catalyst in various chemical transformations.

Precursor for Vanadium Oxides

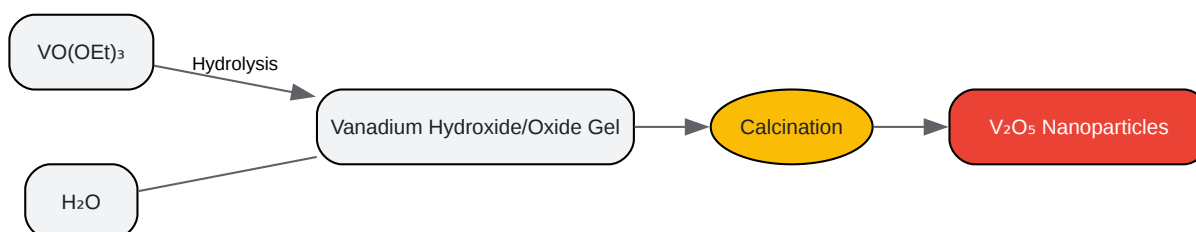
Hydrolysis of **Vanadium(V) oxytriethoxide** is a common method for the synthesis of vanadium pentoxide (V_2O_5) materials, including thin films, nanoparticles, and aerogels. The reaction

conditions, such as the amount of water, solvent, and temperature, can be controlled to tailor the morphology and properties of the resulting vanadium oxide.[6][7]

Experimental Protocol: Hydrolysis to V_2O_5 Nanoparticles

- Materials:
 - **Vanadium(V) oxytriethoxide**
 - Anhydrous ethanol
 - Deionized water
- Procedure:
 - Dissolve **Vanadium(V) oxytriethoxide** in anhydrous ethanol under an inert atmosphere.
 - Separately, prepare a solution of deionized water in ethanol.
 - Add the water/ethanol solution dropwise to the vigorously stirred solution of the vanadium precursor.
 - Hydrolysis will be initiated, leading to the formation of a gel or a precipitate.
 - The resulting material can be aged and then calcined at elevated temperatures to obtain crystalline V_2O_5 nanoparticles.

Reaction Pathway for Hydrolysis



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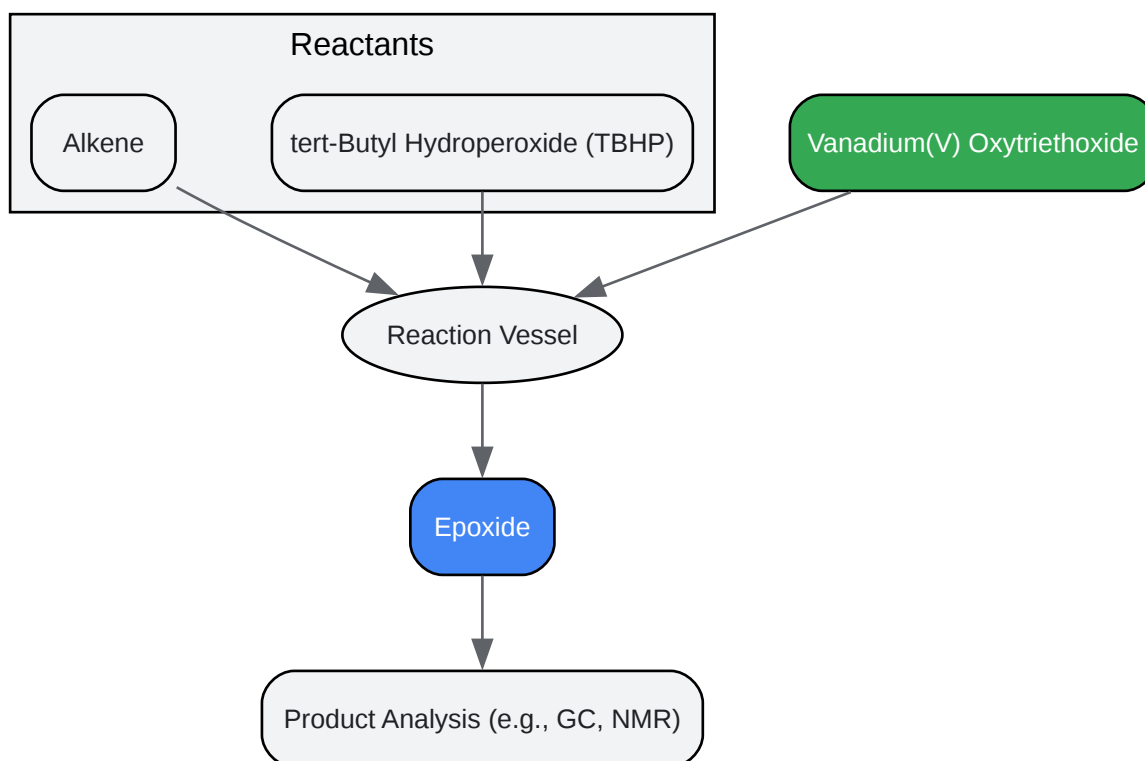
Caption: Hydrolysis of $\text{VO}(\text{OEt})_3$ to V_2O_5 .

Catalyst in Organic Synthesis

Vanadium(V) oxytriethoxide and its derivatives are effective catalysts for various organic reactions.

- **Epoxidation of Alkenes:** In the presence of an oxidant such as tert-butyl hydroperoxide (TBHP), vanadium complexes can catalyze the epoxidation of alkenes and allylic alcohols with high selectivity.[8][9][10] The vanadium center activates the peroxide for oxygen transfer to the double bond.
- **Olefin Polymerization:** Vanadium-based catalysts are used in the polymerization of olefins, such as ethylene and propylene. **Vanadium(V) oxytriethoxide** can serve as a precursor to these active catalytic species.[11][12]

Experimental Workflow for Catalytic Epoxidation



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Caption: Workflow for alkene epoxidation.

Safety Information

Vanadium(V) oxytriethoxide is a hazardous chemical and should be handled with appropriate safety precautions.

- GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Signal Word: Warning.
- Personal Protective Equipment (PPE): Safety goggles, chemical-resistant gloves, and a lab coat should be worn. All handling should be performed in a well-ventilated fume hood.
- Storage: Store in a tightly sealed container under an inert atmosphere (argon is recommended) in a cool, dry place, protected from light.[2]

Conclusion

Vanadium(V) oxytriethoxide is a valuable and reactive compound with significant applications in materials science and catalysis. Its utility as a precursor for vanadium oxides and as a catalyst for important organic transformations underscores its importance in chemical research and development. Proper handling under inert conditions is crucial for its safe and effective use. This guide provides a foundational understanding of its properties, structure, synthesis, and reactivity to aid researchers in its application.

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References

- 1. Vanadium(V) oxytriethoxide, 95%, Thermo Scientific™ | Fisher Scientific [fishersci.ca]
- 2. calpaclab.com [calpaclab.com]

- 3. Vanadium-51 nuclear magnetic resonance - Wikipedia [en.wikipedia.org]
- 4. researchgate.net [researchgate.net]
- 5. scispace.com [scispace.com]
- 6. mdpi.com [mdpi.com]
- 7. mdpi.com [mdpi.com]
- 8. mdpi.com [mdpi.com]
- 9. Systematic Development of Vanadium Catalysts for Sustainable Epoxidation of Small Alkenes and Allylic Alcohols - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
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